

Thermal Properties of Tetramethylammonium Chloride (TMAC)

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Compound of Interest

Compound Name: Tetramethylammonium chloride

Cat. No.: B104028

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Tetramethylammonium chloride is a white, hygroscopic crystalline solid that is soluble in water and polar organic solvents.^[2] Its thermal stability is a key parameter for its use as a phase-transfer catalyst and in other high-temperature applications.^{[1][3]} However, the reported values for its melting point and decomposition temperature vary significantly across different sources, which may be attributable to differences in experimental conditions, sample purity, and the analytical techniques employed.

Heating TMAC above a certain temperature causes it to decompose into trimethylamine and methyl chloride.^{[1][3]} Several sources indicate that the substance decomposes at its melting point.^{[2][4]}

Data Summary: Melting Point and Decomposition Temperature

The following table summarizes the quantitative data found in the literature for the melting and decomposition temperatures of TMAC. The wide range of values highlights the importance of consulting specific safety data sheets (SDS) and conducting independent thermal analysis for critical applications.

Property	Reported Value (°C)	Source(s)
Melting Point	>300 (literature value)	[1][5]
425 (decomposes)	[2]	
268	[6]	
232-234	[3]	
150-152 (decomposes)	[4]	
Decomposition Temperature	>300	[6]
Begins at approximately 230	[1][3][7]	

Experimental Protocol: Determination of Thermal Properties by Thermogravimetric Analysis (TGA)

Thermogravimetric Analysis (TGA) is a standard technique for determining the thermal stability and decomposition profile of materials.[8][9][10] It measures the change in mass of a sample as a function of temperature in a controlled atmosphere.

Objective: To determine the onset and peak decomposition temperatures of **Tetramethylammonium chloride**.

Apparatus:

- Thermogravimetric Analyzer
- Precision microbalance
- Furnace with programmable temperature control
- Inert gas supply (e.g., Nitrogen, Argon)
- Sample pans (e.g., alumina, platinum)

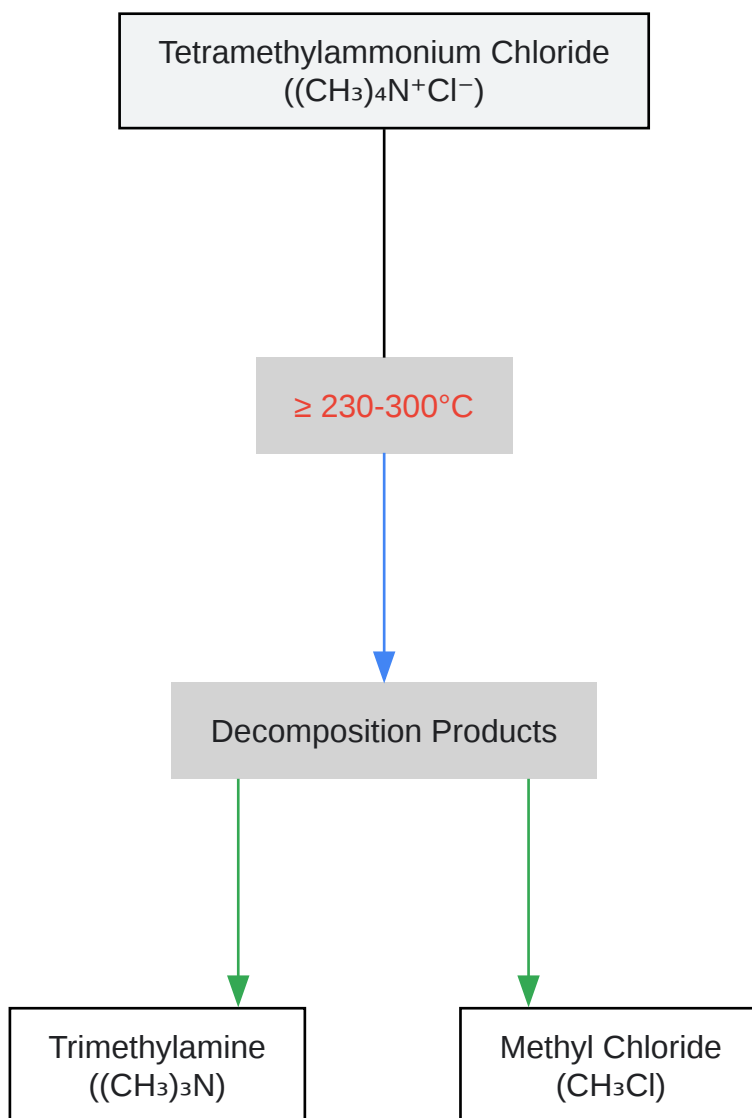
Methodology:

- **Sample Preparation:** A small, representative sample of TMAC (typically 5-10 mg) is accurately weighed and placed into a tared TGA sample pan. Due to the hygroscopic nature of TMAC, sample handling should be performed in a dry atmosphere (e.g., a glove box) to prevent moisture absorption.
- **Instrument Setup:**
 - The TGA furnace is purged with an inert gas (e.g., nitrogen) at a constant flow rate (e.g., 20-50 mL/min) to provide a non-reactive atmosphere.
 - A temperature program is set. A typical program involves an initial isothermal hold at a low temperature (e.g., 30°C) to allow for stabilization, followed by a linear temperature ramp (e.g., 10°C/min) to a final temperature well above the expected decomposition range (e.g., 500°C).
- **Data Acquisition:** The instrument continuously records the sample's mass as a function of temperature and time.
- **Data Analysis:**
 - A TGA curve is generated, plotting the percentage of initial mass versus temperature.
 - The onset temperature of decomposition is determined from the TGA curve, often identified as the temperature at which a significant mass loss begins.
 - The first derivative of the TGA curve (the DTG curve) is plotted. The peak of the DTG curve indicates the temperature at which the rate of mass loss is maximal.^[9]

Thermal Decomposition Pathway

The thermal degradation of **Tetramethylammonium chloride** proceeds via the cleavage of the carbon-nitrogen bond. This process results in the formation of two gaseous products: trimethylamine ((CH₃)₃N) and methyl chloride (CH₃Cl).^{[1][3]} This decomposition pathway is a key consideration in applications where TMAC is subjected to elevated temperatures.

The following diagram illustrates this decomposition reaction.



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Caption: Thermal decomposition pathway of TMAC.

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